

Essential Safety Protocols for Handling "142I5" (Sigma-Aldrich Catalog #308315)

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Compound of Interest		
Compound Name:	142I5	
Cat. No.:	B14915807	Get Quote

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling potentially hazardous materials. This document provides critical safety and logistical information for the chemical compound identified by the Sigma-Aldrich catalog number 308315, referred to herein as "14215". The following procedural guidance is derived from the material's Safety Data Sheet (SDS) to ensure safe handling, operation, and disposal.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is the first line of defense against chemical exposure. The following table summarizes the required PPE for handling "14215".

Safety Operating Guide

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PPE Category	Specification	Rationale
Eye/Face Protection	Safety glasses with side- shields conforming to EN166. Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU).	To protect against splashes and airborne particles.
Skin Protection	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands. Full contact: Material: Nitrile rubber, Minimum layer thickness: 0.11 mm, Break through time: 480 min. Splash contact: Material: Nitrile rubber, Minimum layer thickness: 0.11 mm, Break through time: 480 min.	To prevent skin contact with the chemical, which is toxic. Proper glove selection and technique are crucial.
Body Protection	Complete suit protecting against chemicals, The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.	To provide comprehensive protection from skin exposure, especially in case of a spill or splash.
Respiratory Protection	Where risk assessment shows air-purifying respirators are	The substance is toxic if inhaled[1]. A respirator is



appropriate use a full-face particle respirator type N100 (US) or type P3 (EN 143) respirator cartridges as a backup to engineering controls. If the respirator is the sole means of protection, use a full-face supplied air respirator. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).

essential to prevent inhalation of dusts or aerosols, especially in poorly ventilated areas or during spill cleanup. A self-contained breathing apparatus is recommended for emergency situations[1].

Operational and Disposal Plan

Handling:

- Avoid contact with skin, eyes, and clothing.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray[1].
- Use only in a well-ventilated area, preferably in a chemical fume hood[1].
- Do not eat, drink, or smoke when using this product[1].
- Wash hands thoroughly after handling[1].

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.
- Keep in a cool place.

Disposal:

 Dispose of unwanted chemicals promptly and in accordance with local, state, and federal regulations.

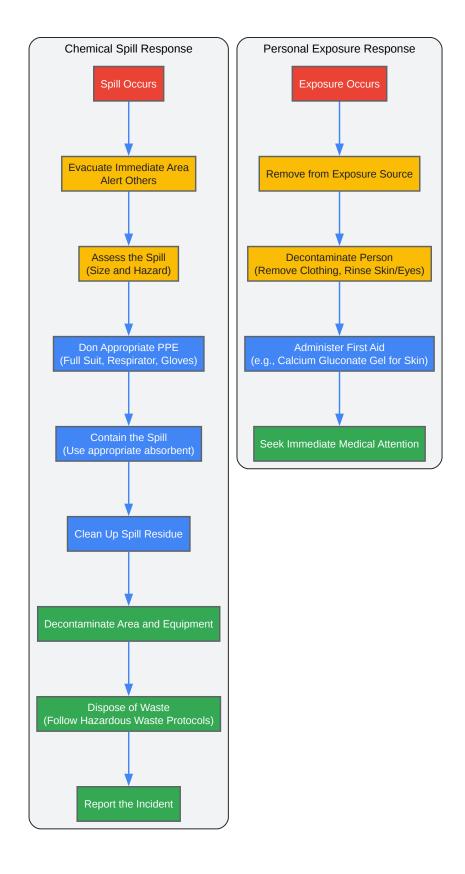


- The product is very toxic to aquatic life with long-lasting effects; avoid release to the environment[1].
- Contaminated packaging should be disposed of as unused product.

Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical. The following workflow outlines the necessary steps.





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Caption: Emergency response workflow for "14215" spills and personal exposure.



First Aid Measures:

- If inhaled: Remove person to fresh air. If not breathing, give artificial respiration. Consult a
 physician[1].
- In case of skin contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. Consult a physician. First treatment with calcium gluconate paste may be necessary for potential hydrofluoric acid burns[1].
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician[1].

This guide is intended to provide essential safety information. Always refer to the full Safety Data Sheet (SDS) and your institution's specific safety protocols before handling any chemical.

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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
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